

Photostability and degradation of Pigment Red 5

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Compound of Interest

Compound Name: Red 5

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An In-Depth Technical Guide to the Photostability and Degradation of Pigment **Red 5**

Introduction

Pigment **Red 5** (C.I. 12490) is a synthetic organic colorant belonging to the monoazo naphthol class of pigments.[1][2] It is characterized by its brilliant blue-red to yellowish-red shade and is utilized across a wide range of applications, including printing inks, paints, coatings, plastics, and cosmetics.[1][3] For researchers, scientists, and drug development professionals, understanding the photostability and degradation pathways of Pigment **Red 5** is critical. The pigment's stability under light exposure directly influences the performance, longevity, and aesthetic appeal of the final product. In regulated industries such as cosmetics and pharmaceuticals, the potential for pigment degradation raises safety concerns, as degradation products could exhibit different toxicological profiles than the parent molecule.

This technical guide provides a comprehensive overview of the chemical and physical properties of Pigment **Red 5**, its known degradation mechanisms, factors influencing its stability, and the experimental protocols used for its assessment.

Chemical and Physical Properties of Pigment Red 5

Pigment **Red 5** is an anilide of beta-oxynaphthoic acid (BONA) coupled with a diazotized aromatic amine.[4] Its chemical structure is central to its color and stability. The core of its chromophore is the azo group (-N=N-) connected to aromatic ring systems.[5] The stability of this pigment is not only dependent on its molecular structure but also on its solid-state properties, such as crystal form (polymorphism) and the potential for existing in different tautomeric forms (azo vs. hydrazone).[5][6] Denser, more stable crystal structures are preferred

as they can enhance photostability by locking molecular fragments in place after photochemical cleavage, allowing for potential recombination.[6]

Table 1: Physicochemical Properties of C.I. Pigment **Red 5**

Property	Value	Reference
C.I. Name	Pigment Red 5	[7]
C.I. Number	12490	[7][8]
CAS Number	6410-41-9	[8][9]
Molecular Formula	C ₃₀ H ₃₁ ClN ₄ O ₇ S	[3][7][9]
IUPAC Name	N-(5-chloro-2,4-dimethoxyphenyl)-4-[[5-(diethylsulfamoyl)-2-methoxyphenyl]diazenyl]-3-hydroxynaphthalene-2-carboxamide	[9]
Molecular Weight	627.11 g/mol	[3][7]
Density	1.34 - 1.44 g/cm ³	[3][8]
Melting Point	306 °C	[3]
Water Solubility	7.8 µg/L at 23°C	[3]

| Hue | Brilliant Blue-Red / Yellowish-Red |[3][8] |

Mechanisms of Photodegradation

The photodegradation of organic pigments like Pigment **Red 5** is a complex process initiated by the absorption of light, particularly high-energy ultraviolet (UV) radiation.[10][11] Red organic pigments are known to be susceptible to UV damage because their color results from absorbing higher-energy wavelengths (blue, green) and, consequently, UV light.[12] The absorbed energy elevates the pigment molecule to an excited state, making it susceptible to chemical reactions that can break its chemical bonds, leading to a loss of color.[10]

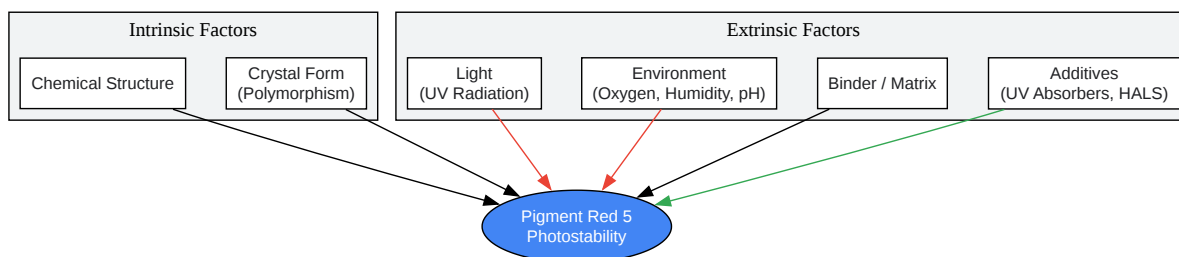
The primary pathway for the degradation of azo pigments is the cleavage of the azo bond ($-N=N-$), which constitutes the main chromophore.^[13] This process is often a photo-oxidative reaction, facilitated by the presence of oxygen and reactive oxygen species (ROS) such as hydroxyl radicals ($\bullet OH$).^{[10][13]} The cleavage results in the formation of smaller, typically colorless, aromatic compounds.

A hypothetical photodegradation pathway for Pigment **Red 5**.

Factors Influencing Photostability

The rate and extent of Pigment **Red 5** degradation are influenced by a combination of intrinsic properties and extrinsic environmental factors.

- Intrinsic Factors:
 - Chemical Structure: The inherent stability of the azo bond and the nature of the substituents on the aromatic rings play a crucial role.
 - Crystal Structure: As a solid-state pigment, its crystalline form (polymorph) significantly affects stability. Denser, more stable polymorphs generally exhibit better lightfastness.^[6]
- Extrinsic Factors:
 - Light: The intensity and spectral distribution of the light source are primary drivers. UV radiation is particularly damaging.^{[10][11]}
 - Environment: The presence of oxygen and moisture can accelerate photo-oxidative degradation.^[10] Temperature and pH can also affect degradation kinetics, especially in liquid or semi-solid formulations.^[13]
 - Binder/Matrix: The medium in which the pigment is dispersed (e.g., polymer, resin, solvent) has a profound impact. The binder can protect the pigment by acting as a UV filter or, conversely, participate in degradation reactions.^{[14][15]}
 - Additives: The inclusion of photostabilizers, such as UV absorbers (which competitively absorb UV radiation) and Hindered Amine Light Stabilizers (HALS), can significantly improve the photostability of the final product.^{[14][16]}



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Key factors influencing the photostability of Pigment **Red 5**.

Experimental Protocols for Stability Assessment

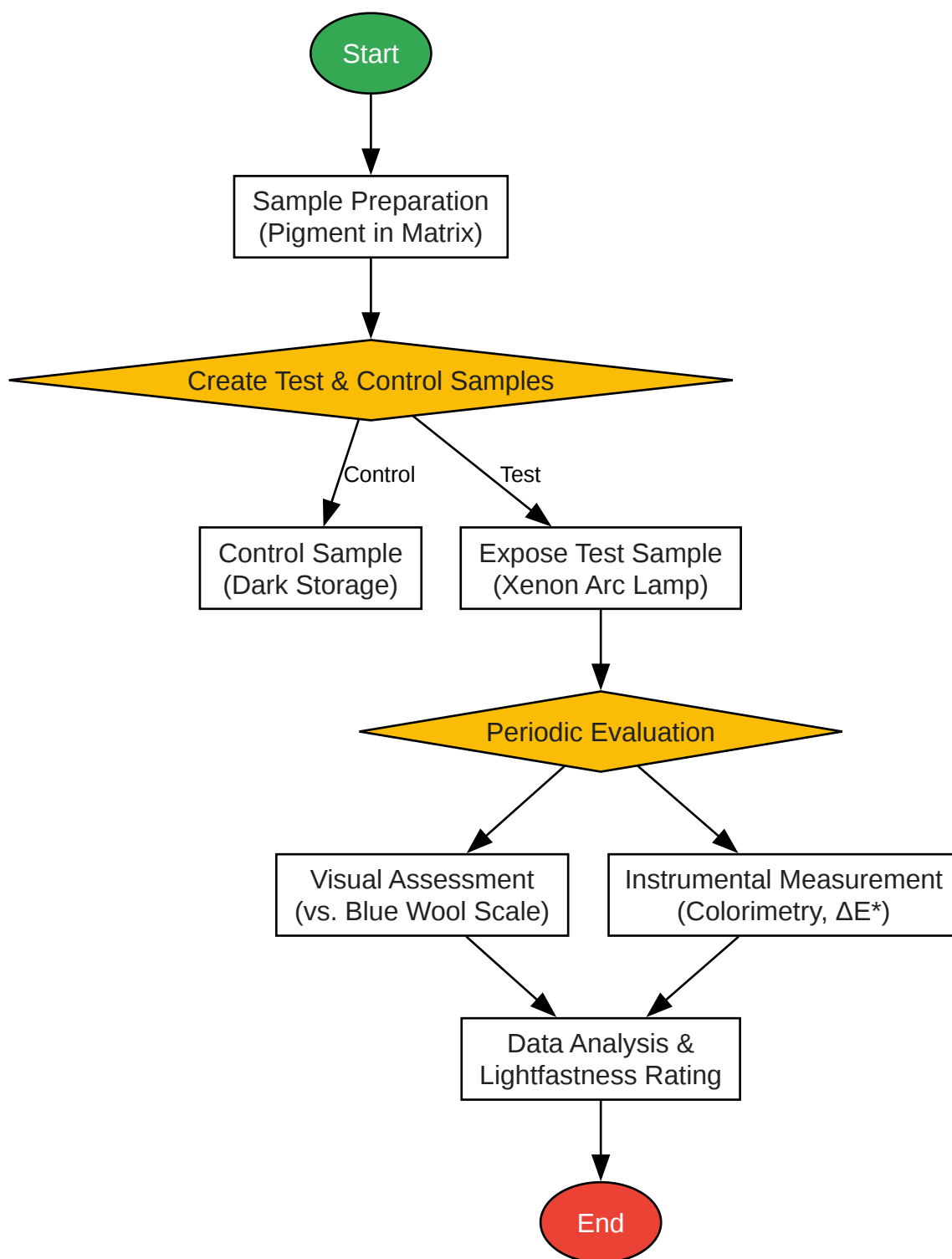
A multi-faceted approach is required to fully characterize the photostability and degradation of Pigment **Red 5**.

Lightfastness and Weathering Tests

This protocol evaluates the resistance of the pigment to fading upon light exposure.

- Objective: To determine the lightfastness rating of Pigment **Red 5** in a specific formulation.
- Methodology (based on ISO 105-B01):
 - Sample Preparation: Disperse Pigment **Red 5** in the desired medium (e.g., an alkyd/melamine stoving system for coatings) at a standardized concentration. Apply the colored film to a suitable substrate (e.g., aluminum panel).
 - Control: Prepare an identical sample to be stored in the dark as a reference.
 - Exposure: Place the test sample in a light-aging chamber equipped with a filtered xenon arc lamp that mimics natural sunlight.[17] Control the irradiance, temperature, and humidity according to standard conditions.

- Blue Wool Scale Reference: Co-expose a set of standardized Blue Wool fading strips (rated 1 to 8) alongside the test sample.[\[11\]](#)
- Evaluation: Periodically inspect the sample and compare its degree of fading to that of the Blue Wool strips. The lightfastness rating corresponds to the Blue Wool strip that shows a similar amount of color change.[\[11\]](#) Alternatively, use a spectrophotometer or colorimeter to quantitatively measure the color difference (ΔE^*) between the exposed and unexposed samples.[\[17\]](#)



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Experimental workflow for lightfastness testing.

Spectroscopic Analysis for Degradation Kinetics

- Objective: To monitor the rate of pigment degradation.
- Methodology (UV-Visible Spectroscopy):
 - Prepare a dilute solution or a thin film of the pigment in a UV-transparent medium.
 - Record the initial UV-Vis absorption spectrum to determine the maximum absorbance wavelength (λ_{max}), which corresponds to the azo chromophore.[\[18\]](#)
 - Expose the sample to a controlled UV light source.
 - At regular time intervals, record the UV-Vis spectrum.
 - The rate of degradation can be determined by plotting the decrease in absorbance at λ_{max} over time.[\[19\]](#) This data can be used to calculate degradation kinetics (e.g., pseudo-first-order rate constant).[\[13\]](#)

Chromatographic Analysis of Degradation Products

- Objective: To separate and identify the chemical compounds formed during degradation.
- Methodology (LC-MS/MS):
 - Expose a concentrated solution or solid sample of Pigment **Red 5** to intense UV light for an extended period to generate a sufficient quantity of degradation products.
 - Extract the degradation products using a suitable solvent.
 - Inject the extract into a High-Performance Liquid Chromatography (HPLC) system to separate the individual components.[\[20\]](#)
 - Couple the HPLC output to a Tandem Mass Spectrometer (MS/MS). The mass spectrometer will ionize the separated components and fragment them, providing mass-to-charge ratios (m/z) for both the parent ions and their fragments.
 - This fragmentation pattern provides structural information that can be used to identify the degradation products.[\[21\]](#)

Quantitative Stability Data

While detailed kinetic data for Pigment **Red 5** is not widely published in public literature, manufacturers provide fastness ratings that offer a reliable measure of its performance in various systems.

Table 2: Lightfastness and Resistance Properties of C.I. Pigment **Red 5**

Property	Rating	Description	Reference
Lightfastness (Full Shade)	7-8	Scale of 1-8, where 8 is excellent.	[8]
Lightfastness (1/1 SD)	6-7	SD = Standard Depth.	[3]
Lightfastness (1/25 SD)	5	Rating decreases in lighter tints.	[3]
Heat Resistance	140 - 200 °C	Varies by formulation and exposure time.	[7][8]
Water Resistance	5	Scale of 1-5, where 5 is excellent.	[7]
Acid Resistance	4-5	Scale of 1-5, where 5 is excellent.	[7][8][22]
Alkali Resistance	5	Scale of 1-5, where 5 is excellent.	[7][8][22]

| Oil Absorption | 40-71 ml/100g | Indicates amount of binder needed. |[3][7][8] |

Conclusion

Pigment **Red 5** is a versatile colorant with good overall fastness properties, particularly in terms of lightfastness in full shades and resistance to chemicals. However, like most organic pigments, it is susceptible to photodegradation upon exposure to UV radiation, primarily through the cleavage of its azo chromophore. The stability of Pigment **Red 5** is not an intrinsic constant but is heavily dependent on its solid-state properties and, most importantly, its formulation. The choice of binder, the presence of stabilizing additives like UV absorbers and

HALS, and the pigment's concentration all play critical roles in determining the longevity of its color in a final product. For researchers and developers, a thorough understanding of these factors, verified through robust experimental testing, is essential for creating durable, stable, and safe products.

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